

An In-depth Technical Guide to Methyl Trichloroacetate (CAS 598-99-2)

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Compound of Interest

Compound Name: *Methyl trichloroacetate*

Cat. No.: *B166323*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl trichloroacetate (CAS 598-99-2) is a chlorinated organic compound widely utilized as a key intermediate in organic synthesis. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and primary applications, and a list of notable suppliers. The document is intended to serve as a valuable resource for researchers, chemists, and professionals in the pharmaceutical and agrochemical industries who are interested in the practical application of this versatile reagent.

Chemical and Physical Properties

Methyl trichloroacetate is a colorless to pale yellow liquid with a characteristic sweet, fruity odor.^[1] It is a halogenated ester that is insoluble in water but soluble in many organic solvents.^{[1][2]} Its high reactivity makes it a valuable precursor in various chemical transformations.

Identifiers and Descriptors

Identifier	Value
CAS Number	598-99-2
Molecular Formula	C ₃ H ₃ Cl ₃ O ₂
Molecular Weight	177.41 g/mol
InChI	InChI=1S/C3H3Cl3O2/c1-8-2(7)3(4,5,6)/h1H3
InChIKey	VHFUHRXYRYWELT-UHFFFAOYSA-N
SMILES	COC(=O)C(Cl)(Cl)Cl
Synonyms	Acetic acid, 2,2,2-trichloro-, methyl ester; Methyl 2,2,2-trichloroacetate; Trichloroacetic acid methyl ester

Physical Properties

Property	Value
Melting Point	-18 °C
Boiling Point	152-153 °C
Density	1.488 g/mL at 25 °C
Refractive Index	1.455 at 20 °C
Flash Point	72 °C (161.6 °F) - closed cup
Water Solubility	Insoluble

Synthesis of Methyl Trichloroacetate

The primary industrial synthesis of **methyl trichloroacetate** involves the esterification of trichloroacetic acid with methanol. While specific industrial processes can vary, a general laboratory-scale protocol is described below.

Experimental Protocol: Esterification of Trichloroacetic Acid

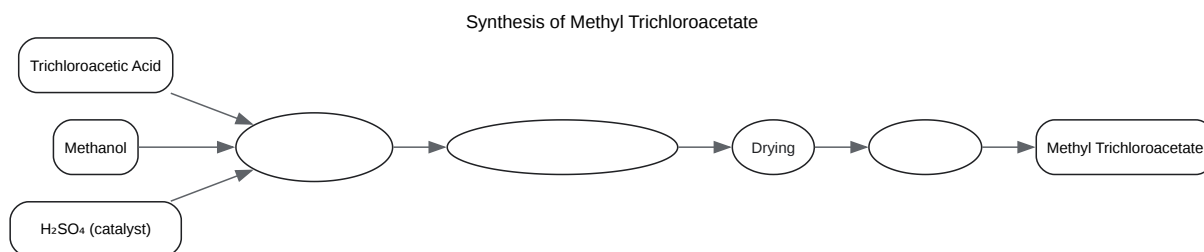
Materials:

- Trichloroacetic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add trichloroacetic acid and a molar excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux using a heating mantle and maintain the reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Carefully neutralize the excess acid by washing the reaction mixture with a saturated sodium bicarbonate solution in a separatory funnel.
- Separate the organic layer and wash it with water and then with brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the excess methanol under reduced pressure.
- Purify the crude **methyl trichloroacetate** by fractional distillation to obtain the pure product.



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Caption: Workflow for the synthesis of **methyl trichloroacetate**.

Applications in Organic Synthesis

The principal application of **methyl trichloroacetate** in organic synthesis is as a precursor for the in-situ generation of dichlorocarbene ($:CCl_2$).^[3] Dichlorocarbene is a highly reactive intermediate that readily participates in cycloaddition reactions with alkenes to form gem-dichlorocyclopropanes, which are valuable synthetic intermediates.

Generation of Dichlorocarbene and Cyclopropanation

Methyl trichloroacetate reacts with a strong base, such as an alkoxide, to generate dichlorocarbene. This reaction is typically performed in the presence of an alkene to trap the highly reactive carbene.

Experimental Protocol: Dichlorocyclopropanation of an Alkene

This protocol is adapted from procedures for the similar reagent, ethyl trichloroacetate.

Materials:

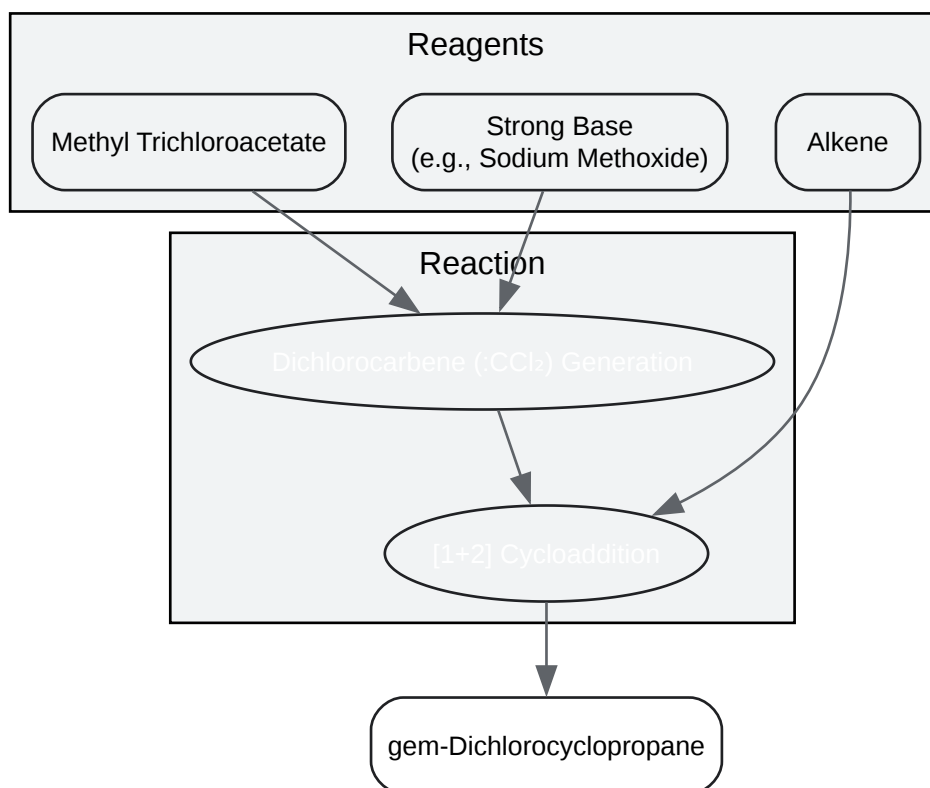
- Alkene (e.g., cyclohexene)
- **Methyl trichloroacetate**
- Sodium methoxide
- Anhydrous solvent (e.g., pentane or diethyl ether)
- Three-necked round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Inert atmosphere (e.g., nitrogen or argon)
- Ice bath

Procedure:

- Set up a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and an inlet for an inert atmosphere.
- Under an inert atmosphere, add the alkene and anhydrous solvent to the flask.
- Cool the stirred mixture in an ice bath.
- Add sodium methoxide to the cooled mixture.
- Slowly add **methyl trichloroacetate** from the dropping funnel to the reaction mixture over a period of time, maintaining a low temperature.
- After the addition is complete, allow the reaction to stir at a low temperature for several hours.
- Monitor the reaction progress by TLC or gas chromatography (GC).

- Upon completion, quench the reaction by the slow addition of water.
- Extract the product with an organic solvent (e.g., diethyl ether).
- Combine the organic layers, wash with water and brine, and dry over an anhydrous drying agent.
- Remove the solvent under reduced pressure and purify the crude product by distillation or column chromatography to yield the corresponding gem-dichlorocyclopropane.

Application in Dichlorocyclopropanation



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Caption: Logical relationship of **methyl trichloroacetate** in synthesis.

Safety and Handling

Methyl trichloroacetate is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is combustible and can cause irritation to

the skin, eyes, and respiratory system.[1] In case of contact, rinse the affected area with plenty of water. It is toxic if ingested.[2] Personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times when handling this chemical.

Suppliers

Methyl trichloroacetate is commercially available from various chemical suppliers. Below is a non-exhaustive list of potential suppliers:

Supplier
Sigma-Aldrich (Merck)
TCI Chemicals
Alfa Aesar
ChemicalBook
CymitQuimica
Biosynth
Otto Chemie Pvt. Ltd.
Jigs Chemical
AccuStandard
Santa Cruz Biotechnology
Enamine
Sujan Chemicals Industries

Disclaimer: This guide is for informational purposes only and does not constitute professional advice. All chemical procedures should be carried out by trained professionals in a controlled laboratory setting with appropriate safety measures in place.

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References

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